

Proper handling and storage procedures for 3,5-Dimethylanisole.

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Compound of Interest

Compound Name: 3,5-Dimethylanisole

Cat. No.: B1630441

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Application Notes and Protocols for 3,5-Dimethylanisole

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the proper handling, storage, and use of **3,5-Dimethylanisole** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the compound for research and development purposes.

Chemical and Physical Properties

3,5-Dimethylanisole, also known as 1-methoxy-3,5-dimethylbenzene, is a colorless to light yellow liquid.^[1] It is an aromatic ether that serves as a versatile intermediate in organic synthesis.^{[1][2]} A summary of its key physical and chemical properties is provided below.

Table 1: Physical and Chemical Properties of **3,5-Dimethylanisole**

Property	Value	Reference
CAS Number	874-63-5	[2]
Molecular Formula	C ₉ H ₁₂ O	[2]
Molecular Weight	136.19 g/mol	[2]
Appearance	Clear, colorless to light yellow liquid	[1]
Boiling Point	193-194.5 °C	[1]
Melting Point	-0.2 °C	[1]
Density	0.963 g/mL at 25 °C	[3]
Flash Point	65 °C / 149 °F	[4]
Refractive Index	1.512 at 20 °C	[3]

Safety and Handling

2.1. Hazard Identification

3,5-Dimethylanisole is a combustible liquid and may cause irritation upon contact with the skin, eyes, or respiratory tract.[4][5] Ingestion may lead to gastrointestinal irritation.[5] The toxicological properties of this substance have not been fully investigated.[5]

Table 2: Hazard and Precautionary Statements

GHS Classification	Statement
Hazard Statements	H227: Combustible liquid
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[6]
	P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
	P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[7]
	P403 + P235: Store in a well-ventilated place. Keep cool.[6]
	P501: Dispose of contents/container to an approved waste disposal plant.[6]

2.2. Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,5-Dimethylanisole**.

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin exposure.
- Respiratory Protection: In case of inadequate ventilation, use a NIOSH-approved respirator with an organic vapor cartridge.

2.3. Safe Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[5]
- Keep away from ignition sources such as heat, sparks, and open flames.[5]

- Use non-sparking tools when handling the container.
- Wash hands thoroughly after handling.[5]

2.4. First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Store away from incompatible materials, such as strong oxidizing agents.[4]

Accidental Release and Disposal

4.1. Accidental Release

- Evacuate personnel from the area.
- Remove all sources of ignition.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a sealed container for disposal.

- Ventilate the area and wash the spill site after material pickup is complete.

4.2. Waste Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain.

Experimental Protocols

5.1. Synthesis of **3,5-Dimethylanisole**

This protocol describes the synthesis of **3,5-Dimethylanisole** from 3,5-dimethylphenol.

Materials:

- 3,5-Dimethylphenol
- Anhydrous potassium carbonate
- Iodomethane
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate
- Ice bath
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask containing DMF (150 ml), add 3,5-dimethylphenol (10g, 0.082 mol) and anhydrous potassium carbonate (34g, 0.25 mol).[\[5\]](#)
- Cool the mixture in an ice bath.[\[5\]](#)
- Slowly add iodomethane (12.8g, 0.090 mol) dropwise to the cooled mixture with stirring.[\[5\]](#)
- Remove the ice bath and continue stirring the mixture at room temperature overnight.[\[5\]](#)
- After the reaction is complete, add water to the reaction mixture.[\[5\]](#)
- Extract the aqueous layer with ethyl acetate.[\[5\]](#)
- Wash the organic phase with a saturated brine solution.[\[5\]](#)
- Dry the organic layer over anhydrous sodium sulfate and then filter.[\[5\]](#)
- Remove the solvent under reduced pressure using a rotary evaporator.[\[5\]](#)
- The crude product can be purified by column chromatography to yield **3,5-Dimethylanisole**.[\[5\]](#)

5.2. Friedel-Crafts Acylation of **3,5-Dimethylanisole**

This protocol provides a general procedure for the benzylation of **3,5-Dimethylanisole**.

Materials:

- **3,5-Dimethylanisole**
- Benzoyl chloride
- Copper(II) triflate ($\text{Cu}(\text{OTf})_2$)
- 1-Butyl-3-methylimidazolium tetrafluoroborate ($[\text{bmim}][\text{BF}_4]$)
- Diethyl ether

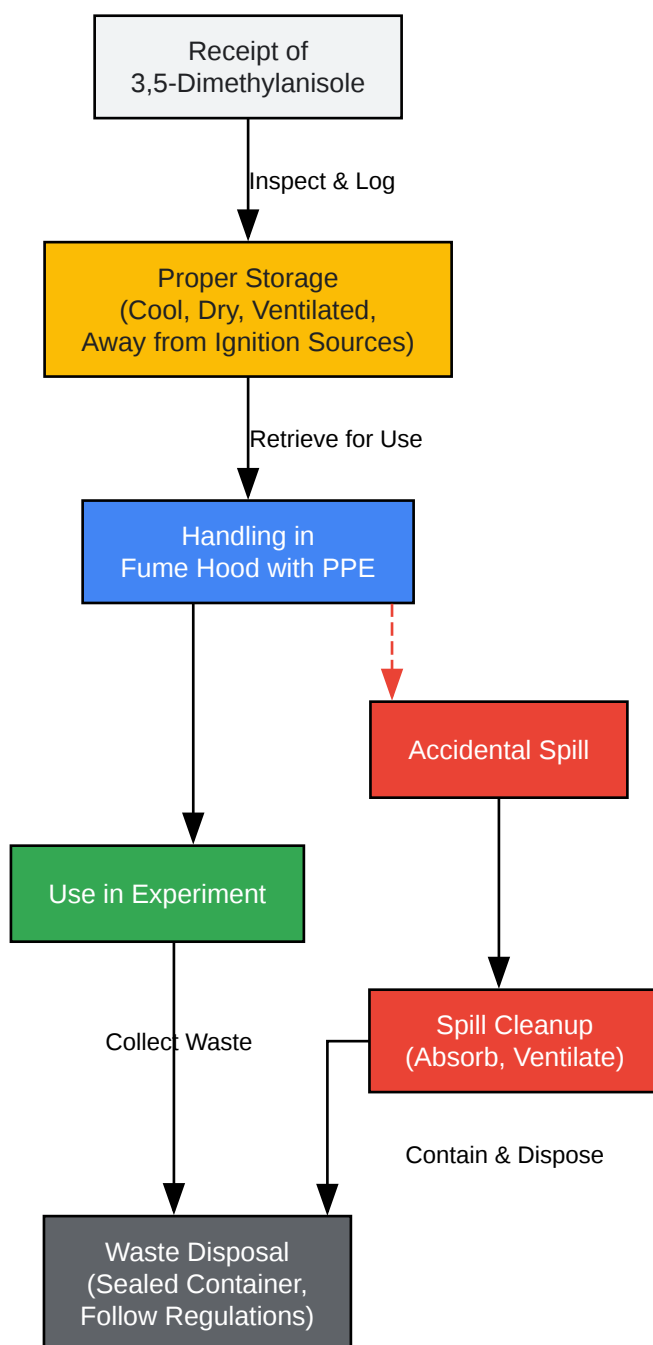
- Round-bottom flask
- Magnetic stirrer and hotplate

Procedure:

- Charge a round-bottomed flask with $\text{Cu}(\text{OTf})_2$ (0.1 mmol).
- Dry the catalyst under vacuum for 1 hour with stirring and flush the flask with dry argon.
- Add $[\text{bmim}][\text{BF}_4]$ (2 ml) to the flask and stir the mixture at 80 °C for 10 minutes until a homogeneous solution is formed.
- Cool the mixture to ambient temperature.
- Add benzoyl chloride (1 mmol) and **3,5-dimethylanisole** (5 mmol) to the reaction mixture.
- Stir the reaction at 80 °C under an atmosphere of dry argon.
- Upon completion of the reaction, extract the organic products with diethyl ether.

Diagrams

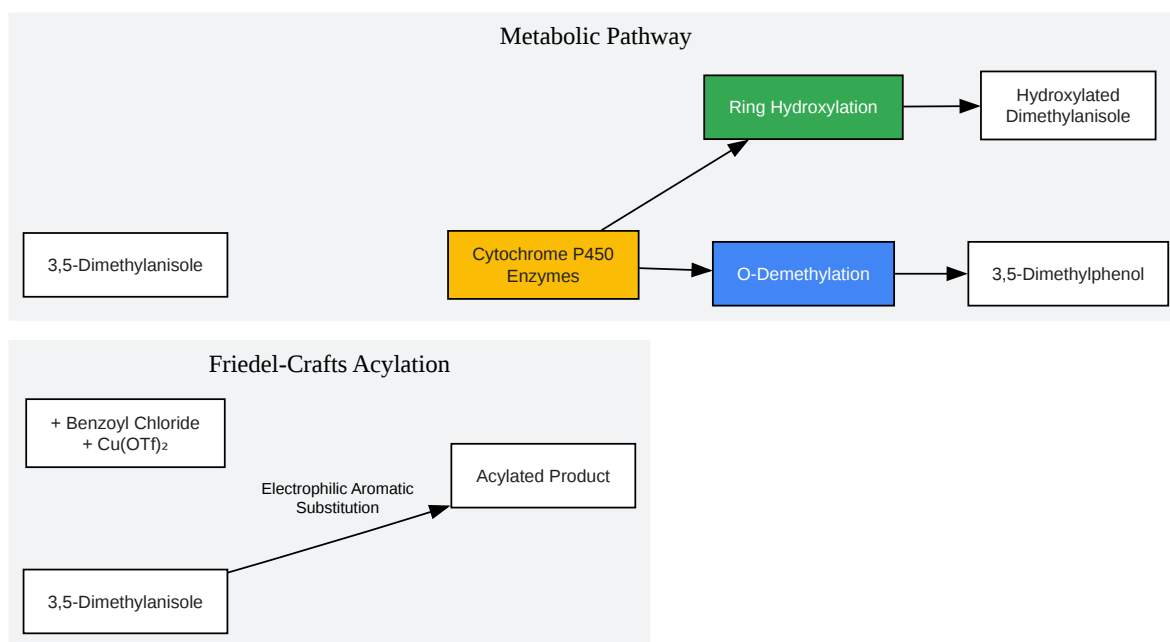
Logical Workflow for Safe Handling



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Caption: Safe handling workflow for **3,5-Dimethylanisole**.

Reactivity and Metabolic Pathway



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Caption: Reactivity and potential metabolic fate of **3,5-Dimethylanisole**.

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